

# Introduction: Understanding 2-Butylcyclohexanol and Its Isomers

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## Compound of Interest

Compound Name: 2-Butylcyclohexanol

Cat. No.: B1329857

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**2-Butylcyclohexanol** is an alcohol used as an intermediate and solvent in various chemical syntheses and as a fragrance ingredient.<sup>[1]</sup> The term "**2-Butylcyclohexanol**" can refer to several isomers, including 2-sec-butylcyclohexanol and 2-tert-butylcyclohexanol, each with potentially distinct physical and toxicological properties. Given the structural similarities, a comprehensive safety protocol must consider the shared hazards of this chemical family while being mindful of isomer-specific data. This guide provides drug development professionals, researchers, and scientists with a framework for handling **2-Butylcyclohexanol** safely, grounded in an understanding of its chemical characteristics and potential health effects. The core principle is the minimization of exposure through a combination of engineering controls, administrative policies, and appropriate personal protective equipment.

## Section 1: Hazard Identification and Classification

The primary hazards associated with **2-Butylcyclohexanol** isomers involve irritation to the skin and eyes, with potential for respiratory irritation and harm if inhaled or swallowed.<sup>[2][3][4][5]</sup> The Globally Harmonized System (GHS) provides a basis for classifying these hazards.

Routes of Exposure:

- **Dermal Contact:** Direct contact with the liquid can cause skin irritation.<sup>[2][3]</sup> The chemical's properties allow it to potentially be absorbed through the skin, making prolonged contact a concern.

- Ocular Contact: Splashes pose a significant risk, with the potential to cause serious eye irritation.[1][5][6][7]
- Inhalation: While the vapor pressure is relatively low at room temperature, heating the substance or generating aerosols can create an inhalation hazard, potentially leading to respiratory tract irritation.[2][3][4]
- Ingestion: Accidental ingestion can cause gastrointestinal irritation and may be harmful.[2][3][4]

Table 1: GHS Hazard Classification for **2-Butylcyclohexanol** Isomers

Hazard Class	Classification	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[2]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[2][3]
Serious Eye Damage/Irritation	Category 2 / 2A	H319: Causes serious eye irritation	[1][5][6][7]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation	[2][3]
Aquatic Hazard (Acute)	Category 3	H402: Harmful to aquatic life	[7]

## Section 2: Physical and Chemical Properties

Understanding the physicochemical properties of **2-Butylcyclohexanol** is fundamental to implementing effective safety measures. The high flash point, for instance, indicates that it is a combustible liquid rather than a flammable one, meaning it requires heating before it can ignite.[5][8][9] Its low water solubility and vapor pressure are also key considerations for spill cleanup and inhalation risk assessment.[8][10]

Table 2: Physicochemical Data for **2-Butylcyclohexanol** Isomers

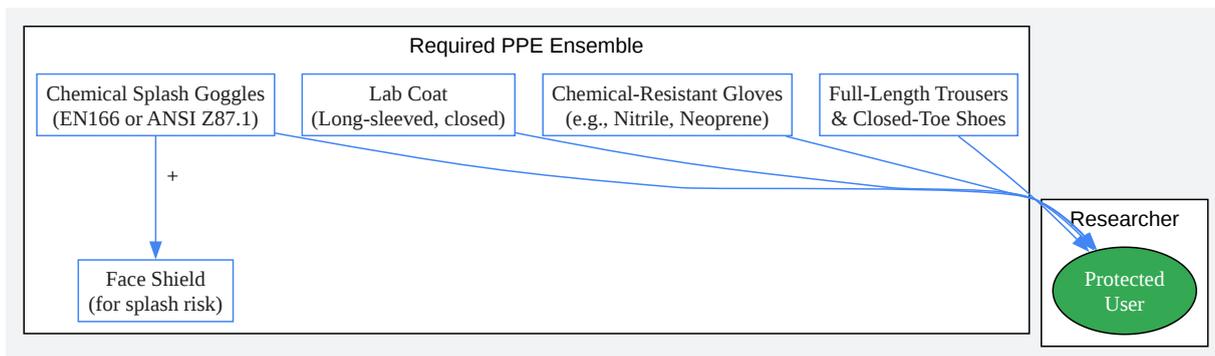
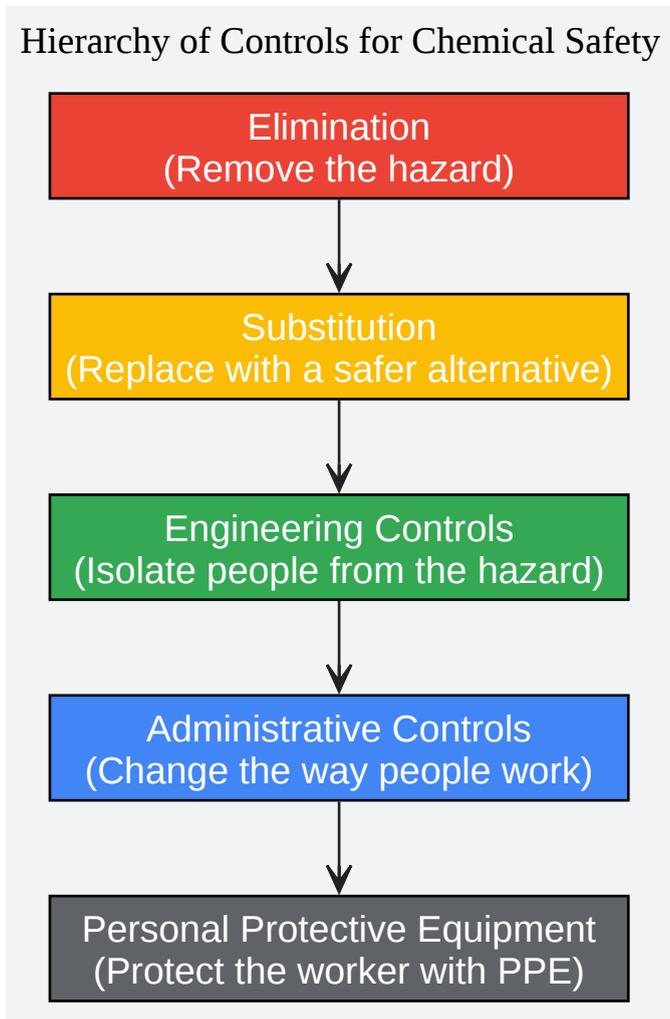
Property	2-sec-Butylcyclohexanol	2-tert-Butylcyclohexanol	2-Butylcyclohexanol	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>20</sub> O	C <sub>10</sub> H <sub>20</sub> O	C <sub>10</sub> H <sub>20</sub> O	[6][8][9]
Molecular Weight	156.27 g/mol	156.27 g/mol	156.27 g/mol	[6][8][11]
Appearance	Liquid	White crystalline solid	-	[1][2]
Boiling Point	219 °C @ 760 mmHg	110-115 °C @ 20 hPa	217.9 °C @ 760 mmHg	[7][8][9]
Flash Point	88.5 °C	79 °C (closed cup)	87.9 °C	[8][9]
Density	0.908 g/cm <sup>3</sup>	0.902 g/mL @ 25 °C	0.897 g/cm <sup>3</sup>	[8][9]
Vapor Pressure	0.0257 mmHg @ 25°C	2.01 hPa @ 65 °C	-	[7][8]
Water Solubility	Low	0.264 g/L @ 20 °C	-	[2][7]

## Section 3: Engineering Controls and Safe Handling Practices

A proactive approach to safety prioritizes engineering and administrative controls to minimize exposure, with personal protective equipment serving as the final barrier.

Hierarchy of Controls: The most effective safety strategy involves a multi-layered approach.

Hierarchy of Controls for Chemical Safety



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Caption: Standard PPE for handling **2-Butylcyclohexanol**.

Detailed PPE Protocol:

- Eye/Face Protection: Wear chemical safety goggles that provide a complete seal around the eyes, compliant with OSHA 29 CFR 1910.133 or European Standard EN 166. [2][4][5][12] When handling larger volumes or when there is a significant risk of splashing, a face shield must be worn in addition to goggles. [13][12] 2. Skin Protection:
  - Gloves: Wear chemical-resistant gloves. Nitrile or neoprene gloves are generally suitable for incidental contact. [2][12] It is critical to inspect gloves before each use and remove them promptly and properly if contaminated. Thin disposable gloves provide a contact barrier only and must be discarded immediately upon suspected contamination. [13] \* Clothing: A flame-resistant lab coat that fastens securely, long trousers, and fully enclosed, non-perforated shoes are required to protect the skin. [2] 3. Respiratory Protection: Under conditions of normal use with adequate engineering controls (i.e., in a chemical fume hood), respiratory protection is not typically required. [2] If engineering controls are insufficient or during a large-scale spill, a NIOSH-approved respirator with an organic vapor cartridge may be necessary. [2][4]

## Section 5: Storage and Disposal Procedures

Storage Protocol:

- Container: Keep the chemical in its original, tightly closed container. [2][3][4][14] 2. Location: Store in a cool, dry, and well-ventilated area designated for chemical storage. [4][5][14] 3. Incompatibilities: Segregate from incompatible materials such as strong oxidizing agents, strong acids, and strong bases. [5][7] Waste Disposal Protocol:
  - Classification: **2-Butylcyclohexanol** and any materials contaminated with it (e.g., absorbent pads, gloves, paper towels) must be handled as hazardous waste.
  - Collection: Collect waste in a clearly labeled, sealed, and appropriate hazardous waste container.

- Disposal: Dispose of the waste through a licensed hazardous waste disposal contractor, in strict accordance with all local, state, and federal regulations. [2][3][15][14] Do not pour down the drain. [14]

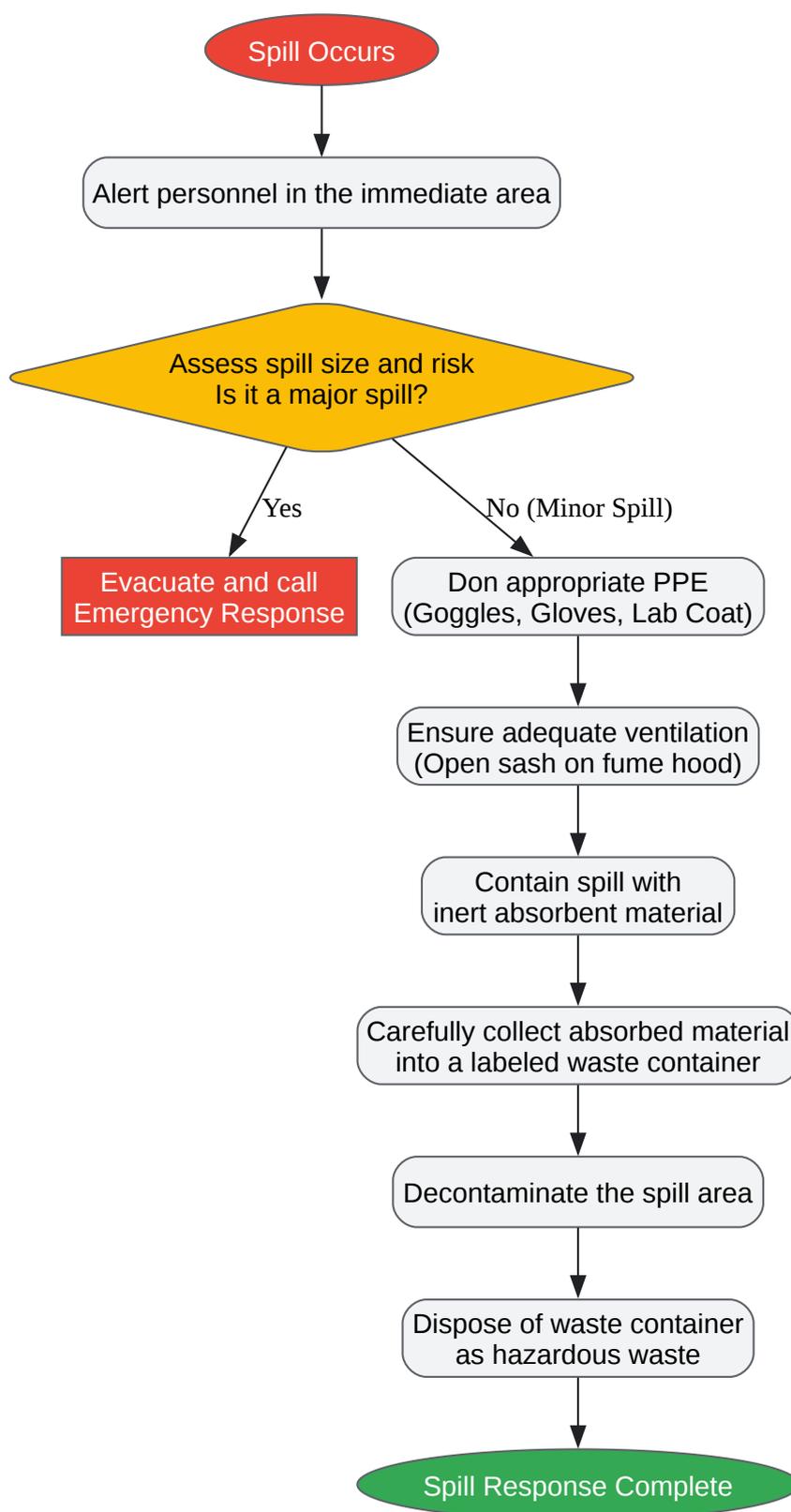
## Section 6: Emergency Procedures

Rapid and correct response to an exposure or spill is critical to mitigating harm.

First-Aid Measures:

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [2][3][4][5]\* Skin Contact: Remove all contaminated clothing immediately. Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes. If skin irritation persists, seek medical attention. [2][3][4]\* Inhalation: Move the affected person to fresh air. If breathing is difficult or they are not breathing, provide artificial respiration. Seek medical attention if symptoms develop or persist. [2][3][4]\* Ingestion: Rinse the mouth thoroughly with water. Do NOT induce vomiting. Give 1-2 glasses of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [2][3][4] Spill Response Protocol:

The following flowchart outlines the procedure for managing a small-scale laboratory spill. For large spills, evacuate the area and contact the institution's emergency response team.



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Caption: Flowchart for responding to a minor laboratory spill.

## Conclusion

The safe handling of **2-Butylcyclohexanol** in a research environment is predicated on a thorough understanding of its hazards and the diligent application of established safety protocols. By implementing robust engineering controls, adhering to safe work practices, and consistently using the correct personal protective equipment, researchers can effectively minimize their risk of exposure. In the event of an emergency, the structured response procedures outlined in this guide provide a clear path to mitigating harm. A proactive and informed safety culture is the cornerstone of a secure and productive laboratory.

## References

- Merck Millipore. (-)-trans-2-tert-Butylcyclohexanol MSDS - 824509.
- LookChem. 2-sec-Butylcyclohexanol.
- PubChem. 2-sec-Butylcyclohexanol | C<sub>10</sub>H<sub>20</sub>O | CID 94828.
- Thermo Fisher Scientific. SAFETY DATA SHEET - 1-n-Butylcyclohexanol.
- Fisher Scientific. 1 - SAFETY DATA SHEET - 1-n-Butylcyclohexanol.
- PubChem. 2-tert-Butylcyclohexanol | C<sub>10</sub>H<sub>20</sub>O | CID 26068.
- Guidechem. 36159-49-6 **2-BUTYLCYCLOHEXANOL** C<sub>10</sub>H<sub>20</sub>O, Formula,NMR,Boiling Point,Density,Flash Point.
- Cheméo. Chemical Properties of Cyclohexanol, 2-butyl- (CAS 36159-49-6).
- Chem Service. SAFETY DATA SHEET - 2-(4-tert-Butylphenoxy)cyclohexanol.
- Cole-Parmer. Material Safety Data Sheet - 4-Tert.-butylcyclohexanol, 99%, mixture of isomers.
- Fisher Scientific. SAFETY DATA SHEET - 4-tert-Butylcyclohexanol, mixture of isomers.
- Sigma-Aldrich. SAFETY DATA SHEET - Cyclohexanol.
- Merck Millipore. SAFETY DATA SHEET - 4-tert-Butylcyclohexanol (mixture of cis- and trans isomers).
- Sigma-Aldrich. SAFETY DATA SHEET - 4-tert.-butylcyclohexanol (mixture of cis/trans isomers).
- PubChem. 2-Butylcyclohexan-1-ol | C<sub>10</sub>H<sub>20</sub>O | CID 142051.
- Guidechem. 2-TERT-BUTYLCYCLOHEXANOL 13491-79-7 wiki.
- TCI Chemicals. SAFETY DATA SHEET - 4-Butylcyclohexanol (cis- and trans- mixture).
- MCR Safety. Understanding Solvents and PPE for Chemical Safety.
- CDC Archive. NIOSH Recommendations for Chemical Protective Clothing A-Z.
- Sigma-Aldrich. 2-tert-Butylcyclohexanol, mixture of isomers 99 13491-79-7.
- Organic Syntheses Procedure. trans-4-t-BUTYLCYCLOHEXANOL.
- UNC Policies. Laboratory Safety Manual - Chapter 06: Safe Handling of Chemicals.

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## Sources

- 1. Page loading... [guidechem.com]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]
- 3. fishersci.com [fishersci.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. fishersci.com [fishersci.com]
- 6. 2-tert-Butylcyclohexanol | C<sub>10</sub>H<sub>20</sub>O | CID 26068 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. lookchem.com [lookchem.com]
- 9. Page loading... [wap.guidechem.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. 2-sec-Butylcyclohexanol | C<sub>10</sub>H<sub>20</sub>O | CID 94828 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. mcrcsafety.com [mcrcsafety.com]
- 13. Article - Laboratory Safety Manual - ... [policies.unc.edu]
- 14. merckmillipore.com [merckmillipore.com]
- 15. cdn.chemservice.com [cdn.chemservice.com]
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